

A Technical Guide to the Spectroscopic Characterization of Z-Val-Phe-OH

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Z-Val-phe-OH

CAS No.: 19542-51-9

Cat. No.: B100986

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Introduction

N-Carbobenzyloxy-L-valyl-L-phenylalanine (**Z-Val-Phe-OH**) is a dipeptide derivative of significant interest in the fields of medicinal chemistry and drug development. As a crucial building block in peptide synthesis, it serves as a precursor for constructing more complex peptide chains used in creating targeted therapeutic agents, particularly in oncology and immunology research.[1] The benzyloxycarbonyl (Z) group provides temporary protection to the N-terminus of the valine residue, allowing for controlled, sequential peptide bond formation.

A precise understanding of the molecular structure and purity of **Z-Val-Phe-OH** is paramount for its effective use. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are indispensable tools for this purpose. This guide provides an in-depth analysis of the spectroscopic signature of **Z-Val-Phe-OH**, offering not just the data, but the scientific rationale behind the experimental methodologies and interpretation. While this is a well-established commercial compound, a consolidated public repository of its complete experimental spectra is not readily available. Therefore, this document synthesizes expected data based on the known spectroscopic

behavior of its constituent parts and closely related analogues, providing a robust framework for researchers.

Molecular Structure and Physicochemical Properties

The foundational step in any spectroscopic analysis is understanding the molecule's structure.

Z-Val-Phe-OH combines three key moieties: the N-terminal benzyloxycarbonyl (Z) protecting group, a central L-valine residue, and a C-terminal L-phenylalanine residue with a free carboxylic acid.

Molecular Formula: $C_{22}H_{26}N_2O_5$ ^[1] Molecular Weight: 398.46 g/mol ^[1] CAS Number: 19542-51-9^[1]

Caption: Molecular structure of **Z-Val-Phe-OH**.

Nuclear Magnetic Resonance (NMR) Spectroscopy Principle & Rationale

NMR spectroscopy is the most powerful technique for the unambiguous structural elucidation of organic molecules in solution. For a dipeptide derivative like **Z-Val-Phe-OH**, 1H NMR provides information on the number and connectivity of protons, while ^{13}C NMR reveals the carbon skeleton. The chemical environment of each nucleus dictates its resonance frequency (chemical shift), and through-bond scalar coupling between adjacent protons helps establish the connectivity of molecular fragments. This analysis is crucial to confirm that the correct amino acids are present and linked in the proper sequence, and that the protecting group is intact.

Experimental Protocol: 1H and ^{13}C NMR

The choice of solvent and instrument parameters is critical for acquiring high-quality NMR spectra of peptides.

- Sample Preparation:
 - Accurately weigh 5-10 mg of **Z-Val-Phe-OH**.

- Dissolve the sample in ~0.6 mL of a deuterated solvent. Dimethyl sulfoxide- d_6 (DMSO- d_6) is an excellent choice as it effectively solubilizes the peptide and keeps the amide N-H protons from exchanging rapidly with solvent, making them clearly visible in the 1H spectrum. Deuterated chloroform ($CDCl_3$) can also be used.
- Transfer the solution to a 5 mm NMR tube.
- Instrumentation & Data Acquisition:
 - Spectrometer: A 400 MHz (or higher) NMR spectrometer equipped with a standard probe.
 - 1H NMR Acquisition:
 - Acquire a standard one-dimensional proton spectrum.
 - Set a spectral width of approximately 12-16 ppm.
 - Use a sufficient number of scans (e.g., 16 or 32) to achieve a good signal-to-noise ratio.
 - The residual solvent peak (e.g., DMSO at ~2.50 ppm) is used as an internal reference.
 - ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C spectrum.
 - Set a spectral width of approximately 200-220 ppm.
 - A larger number of scans will be required due to the lower natural abundance of ^{13}C .
 - The solvent signal (e.g., DMSO- d_6 at 39.52 ppm) is used for chemical shift referencing.

Data Interpretation: Expected 1H and ^{13}C NMR Spectra

The following tables summarize the expected chemical shifts for **Z-Val-Phe-OH**, based on typical values for its constituent fragments.

Table 1: Expected 1H NMR Data for **Z-Val-Phe-OH** (in DMSO- d_6)

Assignment	Expected δ (ppm)	Multiplicity	Coupling Constant (J, Hz)	No. of Protons
Val -CH(CH₃)₂	0.8 - 0.9	Doublet of doublets	~6.8	6
Val -CH(CH ₃) ₂	1.9 - 2.1	Multiplet	-	1
Phe -CH ₂ -Ar	2.9 - 3.1	Multiplet	-	2
Val -C α H	3.9 - 4.1	Multiplet	-	1
Phe -C α H	4.4 - 4.6	Multiplet	-	1
Z -O-CH ₂ -Ar	5.0 - 5.1	Singlet	-	2
Phe & Z Aromatic H	7.1 - 7.4	Multiplet	-	10
Val -NH-Z	7.5 - 7.7	Doublet	~8.0	1
Phe -NH-CO	8.2 - 8.4	Doublet	~8.2	1

| -COOH | 12.0 - 13.0 | Broad Singlet | - | 1 |

Table 2: Expected ¹³C NMR Data for **Z-Val-Phe-OH** (in DMSO-d₆)

Assignment	Expected δ (ppm)
Val -CH(CH₃)₂	18.0 - 19.5
Val -CH(CH ₃) ₂	30.0 - 31.0
Phe -CH ₂ -Ar	36.5 - 37.5
Phe -C α H	54.0 - 55.0
Val -C α H	60.0 - 61.0
Z -O-CH ₂ -Ar	65.0 - 66.0
Z & Phe Aromatic C	126.0 - 137.5
Z -C=O	156.0 - 157.0
Val -C=O (Amide I)	171.0 - 172.0

| Phe -COOH | 172.5 - 173.5 |

Causality of Assignments:

- The high chemical shift (~12-13 ppm) confirms the presence of the acidic carboxylic acid proton.
- The two distinct amide proton signals (~7.6 and ~8.3 ppm) confirm the peptide backbone, with their doublet splitting arising from coupling to their respective α -protons.
- The characteristic singlet at ~5.0 ppm integrates to 2 protons and is indicative of the methylene group in the benzyloxycarbonyl (Z) protecting group.[\[2\]](#)
- The complex multiplet between 7.1-7.4 ppm, integrating to 10 protons, corresponds to the two phenyl rings (one from the Z-group, one from phenylalanine).
- The upfield signals (~0.8-0.9 ppm) are characteristic of the diastereotopic methyl groups of the valine side chain.

Infrared (IR) Spectroscopy

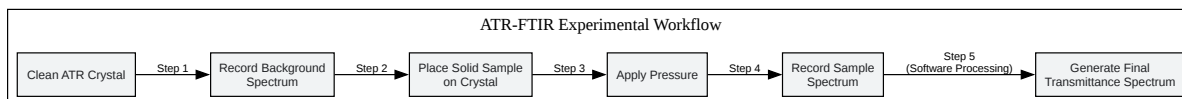
Principle & Rationale

Infrared (IR) spectroscopy measures the absorption of infrared radiation by a molecule, which causes vibrations of its chemical bonds. Specific functional groups absorb at characteristic frequencies (wavenumbers), making IR an excellent tool for qualitative analysis. For **Z-Val-Phe-OH**, IR spectroscopy is used to rapidly confirm the presence of key functional groups: the amide linkages, the carbamate of the Z-group, the carboxylic acid, and the aromatic rings.

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR

ATR-FTIR is a modern, rapid technique that requires minimal sample preparation.

- Sample Preparation:
 - Place a small amount of the solid **Z-Val-Phe-OH** powder directly onto the ATR crystal (typically diamond).
- Instrumentation & Data Acquisition:
 - Spectrometer: A Fourier-Transform Infrared (FTIR) spectrometer equipped with an ATR accessory.
 - Background Scan: Record a background spectrum of the clean, empty ATR crystal. This is crucial to subtract any atmospheric (CO_2 , H_2O) or instrumental signals.
 - Sample Scan: Apply pressure to the sample using the ATR's pressure arm to ensure good contact with the crystal.
 - Data Collection: Collect the sample spectrum, typically over a range of $4000\text{-}400\text{ cm}^{-1}$. The instrument software will automatically ratio the sample scan to the background scan to produce the final absorbance or transmittance spectrum.



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Caption: Workflow for ATR-FTIR analysis.

Data Interpretation: Expected IR Absorption Bands

Table 3: Expected Characteristic IR Absorption Bands for **Z-Val-Phe-OH**

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group Assignment
~3300	N-H Stretch	Amide A (peptide & carbamate N-H)
3000 - 3100	C-H Stretch	Aromatic C-H
2850 - 3000	C-H Stretch	Aliphatic C-H (Val, Phe side chains)
2500 - 3300 (broad)	O-H Stretch	Carboxylic Acid
~1760	C=O Stretch	Carboxylic Acid C=O (dimer)
~1715	C=O Stretch	Carbamate C=O (Z-group)
~1655	C=O Stretch	Amide I (peptide backbone C=O)

| ~1535 | N-H Bend & C-N Stretch | Amide II (peptide backbone) |

Causality of Assignments:

- The very broad absorption centered around 3000 cm^{-1} is a hallmark of the O-H stretch in a hydrogen-bonded carboxylic acid.
- The sharp peak around 3300 cm^{-1} is the N-H stretching of the amide and carbamate groups.
- The spectrum will feature a complex and strong carbonyl (C=O) region. Three distinct C=O stretches are expected: the carbamate from the Z-group ($\sim 1715\text{ cm}^{-1}$), the peptide amide C=O (Amide I band, $\sim 1655\text{ cm}^{-1}$), and the carboxylic acid C=O ($\sim 1760\text{ cm}^{-1}$). The exact positions can vary based on hydrogen bonding.
- The Amide II band around 1535 cm^{-1} is another key indicator of the peptide linkage.

Mass Spectrometry (MS)

Principle & Rationale

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. Electrospray Ionization (ESI) is a "soft" ionization technique ideal for peptides, as it typically generates intact molecular ions with minimal fragmentation.[3] ESI-MS is used to unequivocally confirm the molecular weight of **Z-Val-Phe-OH**. High-resolution mass spectrometry (HRMS) can determine the molecular formula with high accuracy by measuring the exact mass.

Experimental Protocol: Electrospray Ionization-Mass Spectrometry (ESI-MS)

- Sample Preparation:
 - Prepare a dilute solution of **Z-Val-Phe-OH** ($\sim 10\text{ }\mu\text{g/mL}$) in a suitable solvent system, typically a mixture of water and a polar organic solvent like acetonitrile or methanol.
 - A small amount of an acid, such as 0.1% formic acid, is often added to the solvent to promote protonation and enhance signal in positive ion mode.
- Instrumentation & Data Acquisition:
 - Mass Spectrometer: An ESI-equipped mass spectrometer (e.g., Q-TOF, Orbitrap).

- Ionization Mode: Positive ion mode is typically used to generate protonated molecules ($[M+H]^+$).
- Infusion: The sample solution is introduced into the ESI source at a constant flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).
- Data Acquisition: The mass spectrum is acquired over a relevant m/z range (e.g., 100-1000 amu). The instrument should be properly calibrated to ensure high mass accuracy.

Data Interpretation: Expected Mass Spectrum

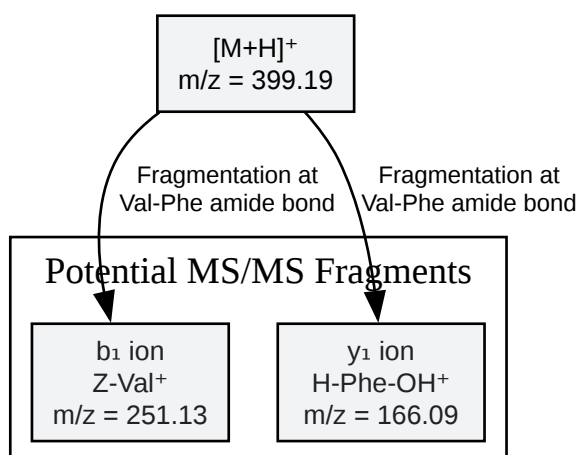
The primary goal is to identify the molecular ion. Given the molecular weight of 398.46 Da, the following ions are expected in the positive-ion ESI mass spectrum.

Table 4: Expected Molecular Ions for **Z-Val-Phe-OH** in ESI-MS

Ion	Description	Calculated Exact Mass (m/z)
$[M+H]^+$	Protonated Molecule	399.1863
$[M+Na]^+$	Sodium Adduct	421.1682

| $[M+K]^+$ | Potassium Adduct | 437.1422 |

Confirmation of Identity: The observation of a prominent peak at m/z 399.1863 in a high-resolution mass spectrum would provide strong evidence for the elemental composition $\text{C}_{22}\text{H}_{27}\text{N}_2\text{O}_5^+$, thereby confirming the identity of **Z-Val-Phe-OH**. The presence of sodium and potassium adducts is common in ESI-MS and further supports the molecular weight assignment.



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Caption: Plausible b_1 and y_1 fragment ions in MS/MS analysis.

Conclusion

The structural integrity of **Z-Val-Phe-OH** can be rigorously confirmed through a combination of NMR, IR, and MS techniques. NMR spectroscopy provides the detailed carbon-hydrogen framework and confirms the sequence and presence of the protecting group. IR spectroscopy offers a rapid and reliable method to verify the key functional groups inherent to the molecule's structure. Finally, high-resolution mass spectrometry delivers an exact mass measurement, unequivocally confirming the molecular formula and weight. Together, these techniques provide a comprehensive spectroscopic profile that ensures the identity, purity, and suitability of **Z-Val-Phe-OH** for its applications in advanced peptide synthesis and pharmaceutical research.

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- To cite this document: BenchChem. [A Technical Guide to the Spectroscopic Characterization of Z-Val-Phe-OH]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b100986/docs#a-technical-guide-to-the-spectroscopic-characterization-of-z-val-phe-oh\]](https://www.benchchem.com/product/b100986/docs#a-technical-guide-to-the-spectroscopic-characterization-of-z-val-phe-oh)

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